

Personal protective equipment for handling STF-118804

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Compound of Interest

Compound Name: STF-118804

Cat. No.: B15615598

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Essential Safety and Handling Guide for STF-118804

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **STF-118804**. It is designed to be a preferred source for laboratory safety and chemical handling, offering procedural guidance to ensure safe and effective use.

Chemical Identifier: **STF-118804** is a potent and specific inhibitor of nicotinamide phosphoribosyltransferase (NAMPT).

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **STF-118804**.

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₃ N ₃ O ₄ S	[1][2][3]
Molecular Weight	461.5 g/mol	[1]
CAS Number	894187-61-2	[1][3]
Purity	>98%	[3]
Formulation	Powder	[3]
Storage Temperature	-20°C	[3]
Stability	≥ 4 years (when stored properly)	[1]
Solubility	- DMSO: 20 mg/mL - DMF: 25 mg/mL - Ethanol: 1 mg/mL	[1]

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory when handling **STF-118804** to minimize exposure and ensure personal safety.

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Body Protection: A lab coat must be worn. For procedures with a risk of splashing, consider additional protective clothing.
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is crucial for maintaining the integrity of **STF-118804** and ensuring a safe laboratory environment.

Operational Plan:

- Engineering Controls: All work with **STF-118804** powder should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Weighing: When weighing the powder, use an analytical balance within the fume hood.
- Solution Preparation: Prepare solutions in the fume hood. For detailed protocols on preparing stock solutions, refer to the experimental protocols section.
- Spill Prevention: Handle the compound carefully to avoid generating dust or spills.

Storage Plan:

- Store **STF-118804** in a tightly sealed, light-resistant container.
- Keep the compound in a freezer at -20°C for long-term stability.[\[3\]](#)
- Solutions in DMSO may be stored at -20°C for up to 3 months.[\[3\]](#)

Disposal Plan

Proper disposal of **STF-118804** and its waste is essential to prevent environmental contamination and comply with regulations.

- Chemical Waste: Dispose of unused **STF-118804** and any contaminated materials (e.g., pipette tips, tubes) as hazardous chemical waste.
- Waste Containers: Use designated, properly labeled hazardous waste containers.
- Local Regulations: Follow all local, state, and federal regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is critical.

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Inhalation:** Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- **Ingestion:** Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- **Spill:** In case of a spill, evacuate the area and prevent unauthorized entry. Wearing appropriate PPE, cover the spill with an absorbent material, and collect it in a sealed container for disposal as hazardous waste. Ventilate the area and wash the spill site after material pickup is complete. For large spills, contact your institution's EHS department immediately.

Experimental Protocols

Detailed methodologies for common experiments involving **STF-118804** are provided below.

Preparation of Stock Solutions

- For in vitro cell-based assays:
 - To prepare a 20 mg/mL stock solution, dissolve the appropriate amount of **STF-118804** powder in fresh DMSO.[\[1\]](#)
 - Vortex briefly to ensure complete dissolution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store aliquots at -20°C.
- For in vivo animal experiments:

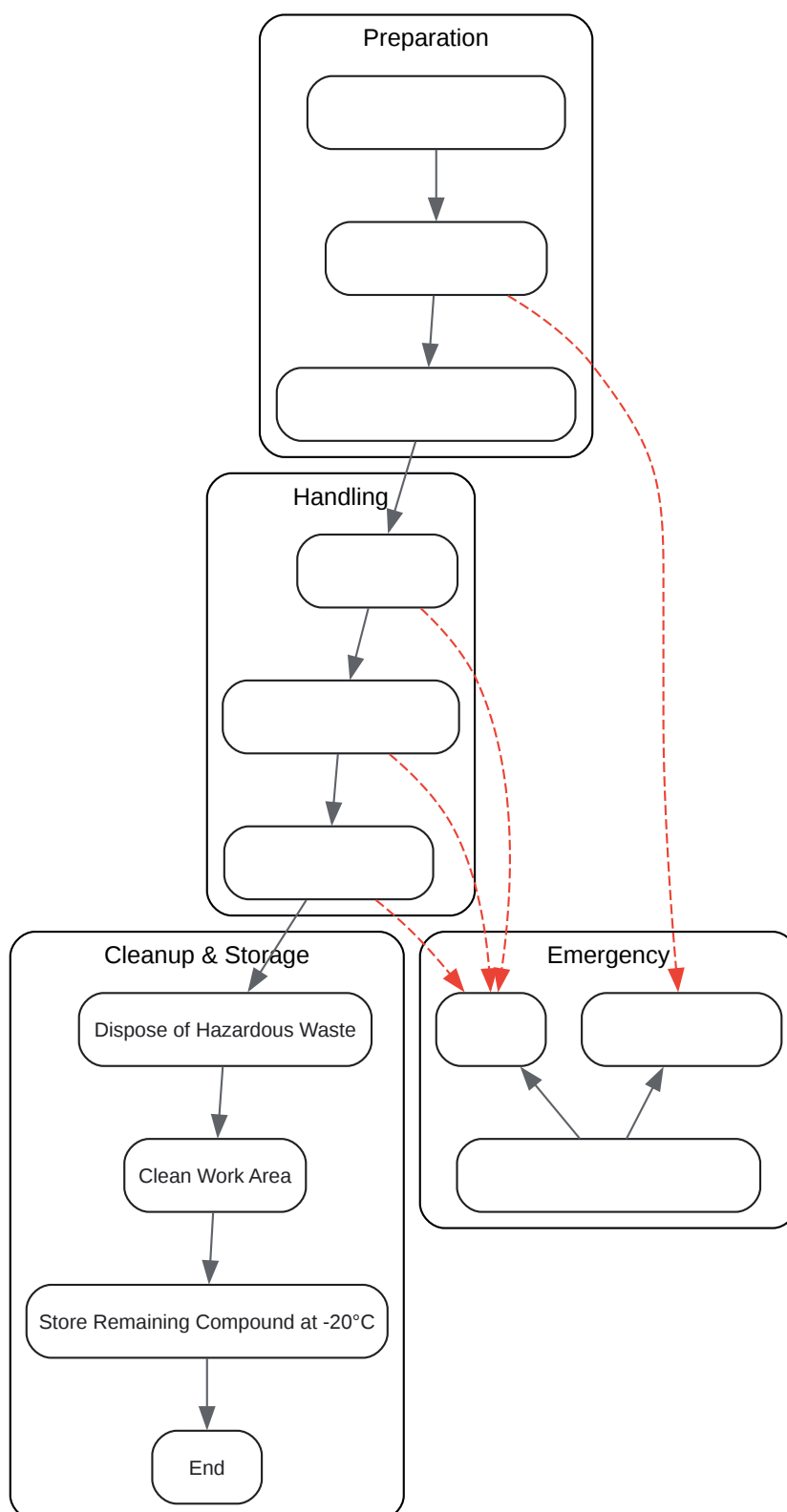
- Formulation 1 (Parenteral Administration): A formulation for intraperitoneal injection involves preparing a solution in a vehicle such as a mixture of DMSO, PEG300, Tween80, and saline.
- Formulation 2 (Subcutaneous Administration): For subcutaneous injection, **STF-118804** can be suspended in corn oil.

In Vitro Cell Viability Assay

- Seed human cell lines in 96-well plates.
- Add increasing concentrations of **STF-118804** to the wells.
- Incubate the plates at 37°C in a 5% CO₂ incubator for the desired time (e.g., 72 hours).[4]
- Assess cell viability using a suitable reagent, such as CellTiter-Blue, by measuring fluorescence at the appropriate excitation and emission wavelengths.[4]

Visual Workflow for Handling STF-118804

The following diagram illustrates the standard workflow for safely handling **STF-118804** in a laboratory setting.



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Caption: Workflow for Safe Handling of **STF-118804**.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. STF-118804 - MedChem Express [bioscience.co.uk]
- 3. tribioscience.com [tribioscience.com]
- 4. selleckchem.com [selleckchem.com]
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